

## Personal protective equipment for handling UB-165 (fumarate)

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# Essential Safety and Handling Guide for UB-165 (Fumarate)

This document provides crucial safety and logistical information for handling **UB-165** (fumarate) in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals. Please note that a specific Safety Data Sheet (SDS) for **UB-165** (fumarate) was not located; therefore, this guidance is based on general laboratory safety protocols and information available for fumarate salts and similar research compounds. All products are intended for lab use only.[1]

## **Chemical and Physical Properties**

**UB-165 (fumarate)** is described as a potent nicotinic receptor agonist and an inhibitor of tumor proliferation.[1][2] It is intended for research purposes only.[1][3]



Property	Value	Source
Molecular Formula	C17H19ClN2O4	[1]
Molecular Weight	350.8 g/mol	[1]
Purity	>98%	[3]
Solubility	Soluble to 100 mM in water with gentle warming.	[3]
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored below -20°C for several months.	[3][4]

## **Personal Protective Equipment (PPE)**

A thorough hazard assessment should be conducted to determine the specific PPE required for handling **UB-165** (fumarate).[5][6] The following table outlines the minimum recommended PPE.

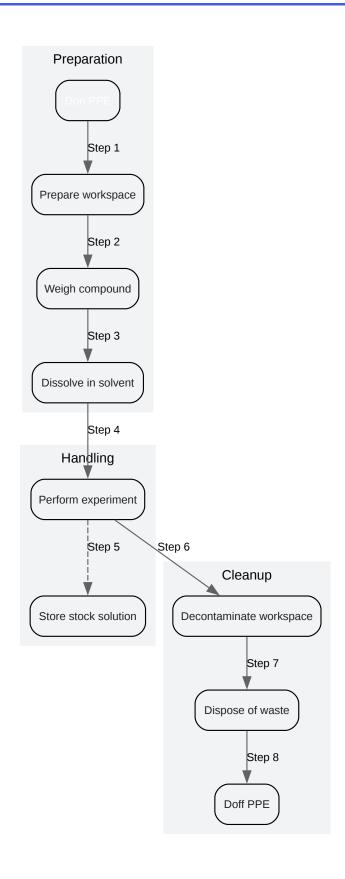


PPE Category	Item	Specifications and Use
Hand Protection	Disposable nitrile gloves	Minimum requirement for incidental contact.[5] For tasks with a higher risk of exposure, consider double-gloving or using thicker, chemical-resistant gloves.[7]
Eye and Face Protection	Safety glasses with side shields	Minimum requirement for working with or around the compound.[5] If there is a splash hazard, safety goggles and a face shield are necessary.[5]
Body Protection	Laboratory coat	Protects skin and clothing from potential splashes and spills. [7]
General Attire	Long pants and closed-toe shoes	Required to minimize skin exposure.[5][8]

# Operational Plan: Handling and Preparation of Solutions

Workflow for Safe Handling of UB-165 (Fumarate)





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Caption: Workflow for handling **UB-165** (fumarate) from preparation to cleanup.



Experimental Protocol: Preparation of a Stock Solution

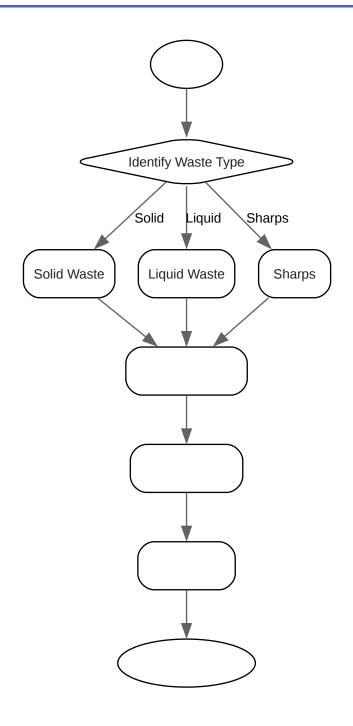
- Preparation:
  - Ensure all necessary PPE is worn correctly.[5][7][9]
  - Prepare the work area by ensuring it is clean and free of clutter. If the compound is a
    powder, it is advisable to work in a chemical fume hood to prevent inhalation of airborne
    particles.[6]
- · Weighing:
  - Carefully weigh the desired amount of UB-165 (fumarate) using a calibrated analytical balance.
- Dissolution:
  - Add the appropriate solvent (e.g., water) to the solid compound.[3]
  - To aid dissolution, gentle warming (e.g., at 37°C) and sonication in an ultrasonic bath may be used.[3]
- Storage:
  - Once fully dissolved, the stock solution should be stored in a clearly labeled, sealed container.
  - For long-term storage, keep the solution at or below -20°C.[3][4] It is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.[4]

### **Disposal Plan**

All waste materials contaminated with **UB-165 (fumarate)** must be considered hazardous waste and disposed of according to institutional and local regulations.[10][11]

Waste Disposal Decision Tree





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Caption: Decision tree for the proper disposal of UB-165 (fumarate) waste.

#### Disposal Protocol

- Segregation:
  - $\circ~$  Do not mix hazardous waste with non-hazardous waste. [12][13]



Keep solid and liquid waste streams separate.

#### Containment:

- Solid Waste: Collect contaminated items such as gloves, weigh boats, and paper towels in a designated, labeled hazardous waste container.
- Liquid Waste: Collect excess solutions in a compatible, leak-proof container with a secure screw-top cap.[10] The container should be clearly labeled as hazardous waste and include the chemical name.
- Sharps: Any contaminated sharps (e.g., needles, pipette tips) must be disposed of in a designated sharps container.[13]

#### Storage:

- Store all hazardous waste containers in a designated Satellite Accumulation Area (SAA)
   within the laboratory.[10]
- Ensure containers are properly sealed and stored in secondary containment to prevent spills.

#### Disposal:

- Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) department.[11] Do not dispose of UB-165 (fumarate) or its solutions down the drain.[11][14]
- Empty containers that held UB-165 (fumarate) should be managed as hazardous waste unless triple-rinsed with a suitable solvent, with the rinsate collected as hazardous waste.
   [11]

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